Advanced Protocol: In Vivo Metabolic Flux Analysis Using DL-Alanine-3-13C

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Compound of Interest

Compound Name:	*DL-Alanine-3-13C*
CAS No.:	*131157-42-1*
Cat. No.:	*B140451*

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Executive Summary & Rationale

This application note details the protocol for utilizing **DL-Alanine-3-13C** (3-13C-Ala) as a metabolic tracer for in vivo studies. While L-Alanine is the standard proteinogenic tracer, the use of the racemic DL-mixture is a strategic choice often driven by cost-efficiency or the specific need to interrogate D-Amino Acid Oxidase (DAAO) activity alongside general gluconeogenesis.

Why **DL-Alanine-3-13C**?

- The "3-13C" Label (Methyl Group): Unlike C1-labeled substrates which often lose the label as

  CO

  during decarboxylation events (e.g., Pyruvate Dehydrogenase complex), the C3 methyl label is robustly retained in the carbon skeleton. It transfers from Alanine

  Pyruvate

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Lactate (C3) or Acetyl-CoA (C2), enabling precise TCA cycle flux analysis via Mass Spectrometry (MS) or NMR.

- The "DL" Factor: Mammals rapidly metabolize L-Alanine via Alanine Transaminase (ALT). D-Alanine, often ignored, is metabolized by DAAO (primarily in the kidney and brain) to pyruvate. Using the DL-mix allows for a "total alanine pool" assessment, but requires careful kinetic interpretation to distinguish hepatic (L-driven) vs. renal (D-driven) gluconeogenesis.

Pre-Clinical Preparation

Compound Specifications

- Tracer: **DL-Alanine-3-13C** (99 atom % 13C).[1]
- Form: Crystalline solid.
- Storage: Room temperature, desiccated.

Injectable Solution Preparation (Standard 20 mg/mL)

- Vehicle: 0.9% Sterile Saline (Phosphate-buffered saline is optional but saline is preferred to avoid ion interference).
- Sterility: 0.22 µm syringe filtration is mandatory immediately prior to injection.

Protocol:

- Weigh 200 mg of **DL-Alanine-3-13C**.
- Dissolve in 10 mL of 0.9% NaCl. Vortex until clear (solubility is high).
- Check pH; adjust to 7.4 using trace NaOH/HCl if necessary (Alanine is zwitterionic and usually buffers near neutral, but verify).
- Pass through a 0.22 µm PES filter into a sterile, pyrogen-free vial.
- QC Check: Verify isotopic purity via benchtop NMR if available; otherwise, rely on CoA.

Animal Model & Administration Protocols

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Prerequisite: Animals (Mouse/Rat) should be fasted for 6–16 hours (depending on species/IACUC) to deplete glycogen stores, maximizing the gluconeogenic signal from the alanine tracer.

Method A: Continuous Infusion (Steady State) — Gold Standard for Flux

This method establishes a metabolic steady state (Isotopic Steady State, ISS), allowing for precise calculation of gluconeogenesis rates.

- Catheterization: Surgically implant a jugular vein catheter (JVC) and carotid artery catheter (CAC) for stress-free sampling. Allow 3–5 days recovery.
- Priming Dose: Administer a bolus of 40 µmol/kg (approx. 3.6 mg/kg) over 1 minute to rapidly raise plasma enrichment.
- Continuous Infusion: Immediately follow with a constant infusion at 0.8 – 1.2 µmol/kg/min.
    - Rate Calculation: For a 25 g mouse, infusion rate

      1.5 µL/min of a 20 mg/mL solution.
- Duration: Infuse for 90–120 minutes. ISS is typically reached by 90 mins.
- Sampling: Collect arterial blood (50 µL) at t=0, 60, 90, 100, 110, 120 mins to verify plateau.

Method B: IP/IV Bolus (Dynamic) — For Rapid Turnover Screening

Used when catheterization is not feasible or for measuring rapid clearance (e.g., renal DAAO function).

- Dose:200–400 mg/kg (High dose required to overcome endogenous pool dilution in a bolus setting).
- Route: Intravenous (Tail Vein) preferred; Intraperitoneal (IP) acceptable but introduces absorption kinetics lag.

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- Timepoints: Terminal tissue collection at 5, 15, 30, and 60 minutes post-injection.

Sample Processing & Data Acquisition

Plasma/Tissue Harvesting

- Plasma: Centrifuge blood (4°C, 3000 x g, 10 min). Store supernatant at -80°C.
- Tissue (Liver/Kidney/Tumor):Wollenberger Clamp (pre-cooled in liquid N

) is critical. Tissue metabolism must be quenched in <1 second to preserve metabolite ratios (Pyruvate/Lactate).

Analytical Detection (GC-MS / LC-MS)

The 3-13C label provides distinct mass shifts (

) in downstream metabolites.

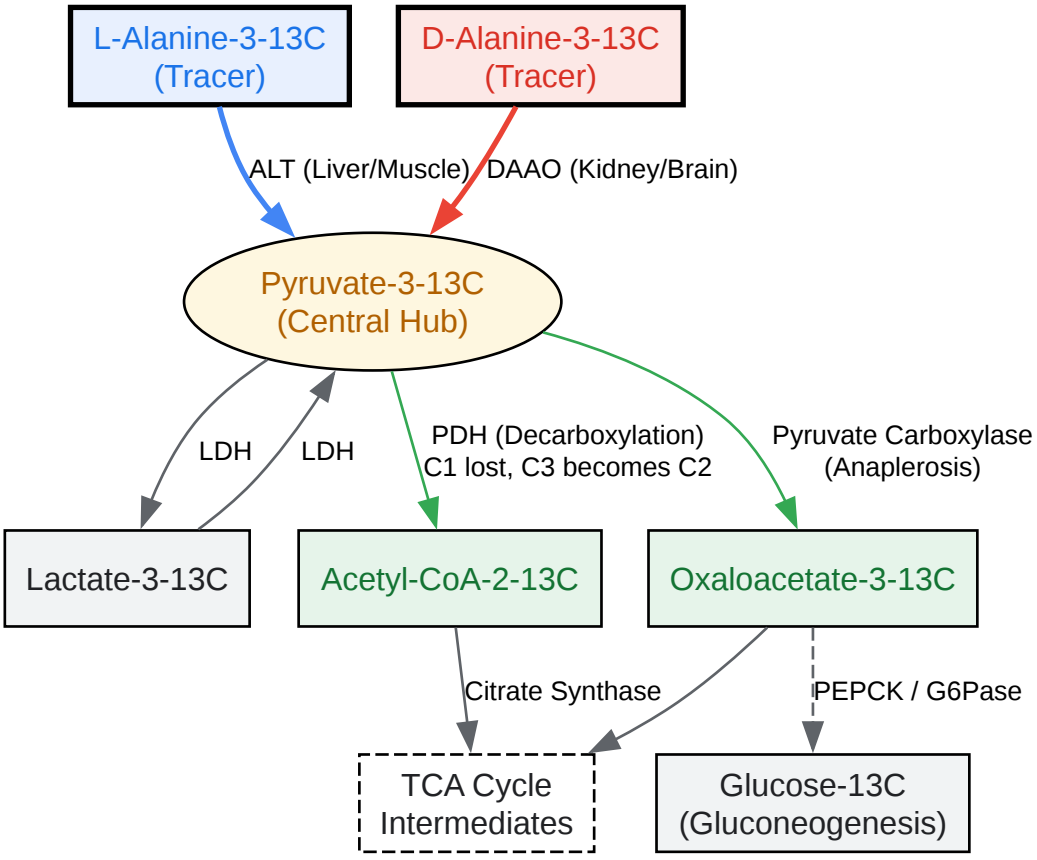
Metabolite	Fragment Monitored	Label Fate (from Ala-3-13C)
Alanine	m/z 260 261 (M+1)	Precursor enrichment
Lactate	m/z 261 262 (M+1)	Direct reduction of Pyruvate-3-13C
Pyruvate	m/z 174 175 (M+1)	Oxidative deamination (DAAO) or Transamination (ALT)
Glutamate	m/z 432 433 (M+1)	Entry into TCA via PDH (Acetyl-CoA C2)
Glucose	m/z 328 329 (M+1)	Gluconeogenesis (via PC OAA)

Note: m/z values depend on the derivatization agent (e.g., TBDMS).

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Pathway Visualization & Interpretation[3]

The following diagram illustrates the divergent and convergent pathways of the DL-Alanine mixture. Note how L-Alanine and D-Alanine enter metabolism via different enzymes but converge at Pyruvate, retaining the C3 label (marked in red).



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Figure 1: Metabolic fate of **DL-Alanine-3-13C**.[2][3] Blue path indicates L-isomer (ALT pathway); Red path indicates D-isomer (DAAO pathway). Both converge at Pyruvate, retaining the methyl carbon label.

Critical Interpretation: The "DL" Confounding Factor

When using **DL-Alanine-3-13C**, you must account for the stereoselective kinetics:

- Enrichment Dilution: The measured plasma enrichment of Total Alanine (if your MS method is achiral) will be an average of L and D.

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- Correction: If possible, use a chiral GC column (e.g., Chirasil-Val) to measure L-Ala and D-Ala enrichments separately.

- Kidney vs. Liver Contribution:
  - L-Alanine is primarily processed by the liver (gluconeogenesis).[4][5]
  - D-Alanine is processed by the kidney (DAAO).
  - Insight: High labeling of Pyruvate/Lactate in the kidney relative to the liver suggests significant D-Alanine utilization. In systemic circulation, glucose labeling from DL-Alanine represents a composite of hepatic and renal gluconeogenesis.

- Label Scrambling: In the TCA cycle, the label at Acetyl-CoA C2 (methyl) will scramble at the Succinate step (symmetric molecule). This results in label redistribution to multiple carbons in subsequent turns of the cycle, which aids in calculating relative flux (anaplerosis vs. oxidation).

References

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